

Technical Support Center: 5-Chlorothiophene-2-ethylamine Standards

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Compound of Interest

Compound Name: 2-(5-Chlorothiophen-2-yl)ethan-1-amine

CAS No.: 775576-21-1

Cat. No.: B2680362

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Product: 5-Chlorothiophene-2-ethylamine Hydrochloride CAS Number: 548772-42-5 (Hydrochloride salt); [Free base analog: 2-(5-chlorothiophen-2-yl)ethanamine] Chemical Class: Thiophene alkylamine Primary Application: Pharmaceutical intermediate (e.g., Rivaroxaban synthesis), impurity profiling, and analytical standards.

Core Storage Directives (The "Why" & "How")

This compound combines a reactive primary amine with an electron-rich thiophene ring. This dual functionality creates specific stability challenges: hygroscopicity (from the amine salt) and oxidative sensitivity (from the thiophene sulfur).

Critical Storage Parameters

Parameter	Requirement	Scientific Rationale
Temperature	-20°C (± 5°C)	Kinetic Stabilization: Low temperatures significantly retard the rate of auto-oxidation of the thiophene ring and hydrolysis of the amine salt.
Atmosphere	Inert (Argon/Nitrogen)	Oxidation Prevention: Thiophene rings are susceptible to S-oxidation (forming sulfoxides/sulfones) in the presence of atmospheric oxygen.
Humidity	Desiccated (<30% RH)	Hygroscopicity: The hydrochloride salt is hygroscopic. Moisture absorption leads to hydrolysis, clumping, and inaccurate weighing.
Light	Dark (Amber Vial)	Photolytic Degradation: Thiophene derivatives can undergo photo-oxidation or ring-opening reactions upon exposure to UV/VIS light.
Container	Glass (Teflon-lined cap)	Chemical Compatibility: Avoid plastics for long-term storage of the free base (if applicable) to prevent leaching. Glass provides the best barrier against moisture/oxygen.

Troubleshooting & FAQs

This section addresses specific scenarios reported by researchers handling thiophene-ethylamine standards.

Q1: My white standard powder has turned a faint yellow or brown. Is it still usable?

- **Diagnosis:** This indicates oxidative degradation. Thiophene derivatives often form colored oligomers or sulfoxides upon exposure to air and light.
- **Action:**
 - **Check Purity:** Run an HPLC or LC-MS analysis. If purity is >95%, repurify or use with a correction factor.
 - **Discard:** If significant new peaks (impurities) appear, the standard is compromised. The degradation products (often quinoid-like structures) can interfere with biological assays.
- **Prevention:** Always purge the headspace with Argon before resealing the vial.

Q2: The solid has clumped together and is difficult to weigh. What happened?

- **Diagnosis:** Hygroscopic uptake. The hydrochloride salt has absorbed atmospheric moisture, likely due to a compromised seal or storage outside a desiccator.
- **Impact:** Your mass-to-mole calculations will be incorrect due to the added water weight.
- **Action:**
 - Do not dry in an oven (heat accelerates degradation).
 - Dry in a vacuum desiccator over
or silica gel for 24 hours at room temperature.
 - Re-verify water content (Karl Fischer titration) if precise stoichiometry is critical.

Q3: Can I store the standard in solution (e.g., DMSO or Methanol)?

- **Answer:** Only for short periods.

- Solvent Choice: DMSO is preferred for stability; Methanol is acceptable but volatile. Avoid protic solvents like water or ethanol for long-term storage.
- Conditions: Store aliquots at -80°C.
- Risk: In solution, the molecular mobility is higher, increasing the rate of dimerization or reaction with dissolved oxygen.
- Rule: Never store working dilutions (low concentration) for more than 24 hours.

Q4: I have the Free Base (oil/low-melting solid), not the Hydrochloride salt. How does storage differ?

- Critical Difference: The free base is significantly less stable. It readily absorbs from the air to form carbamates (white crust on the oil surface).
- Requirement: Must be stored under strict inert atmosphere (Glovebox or Schlenk line recommended) at -20°C or lower. If it turns into a solid crust, it has likely converted to the carbamate or carbonate salt.

Handling & Reconstitution Protocols

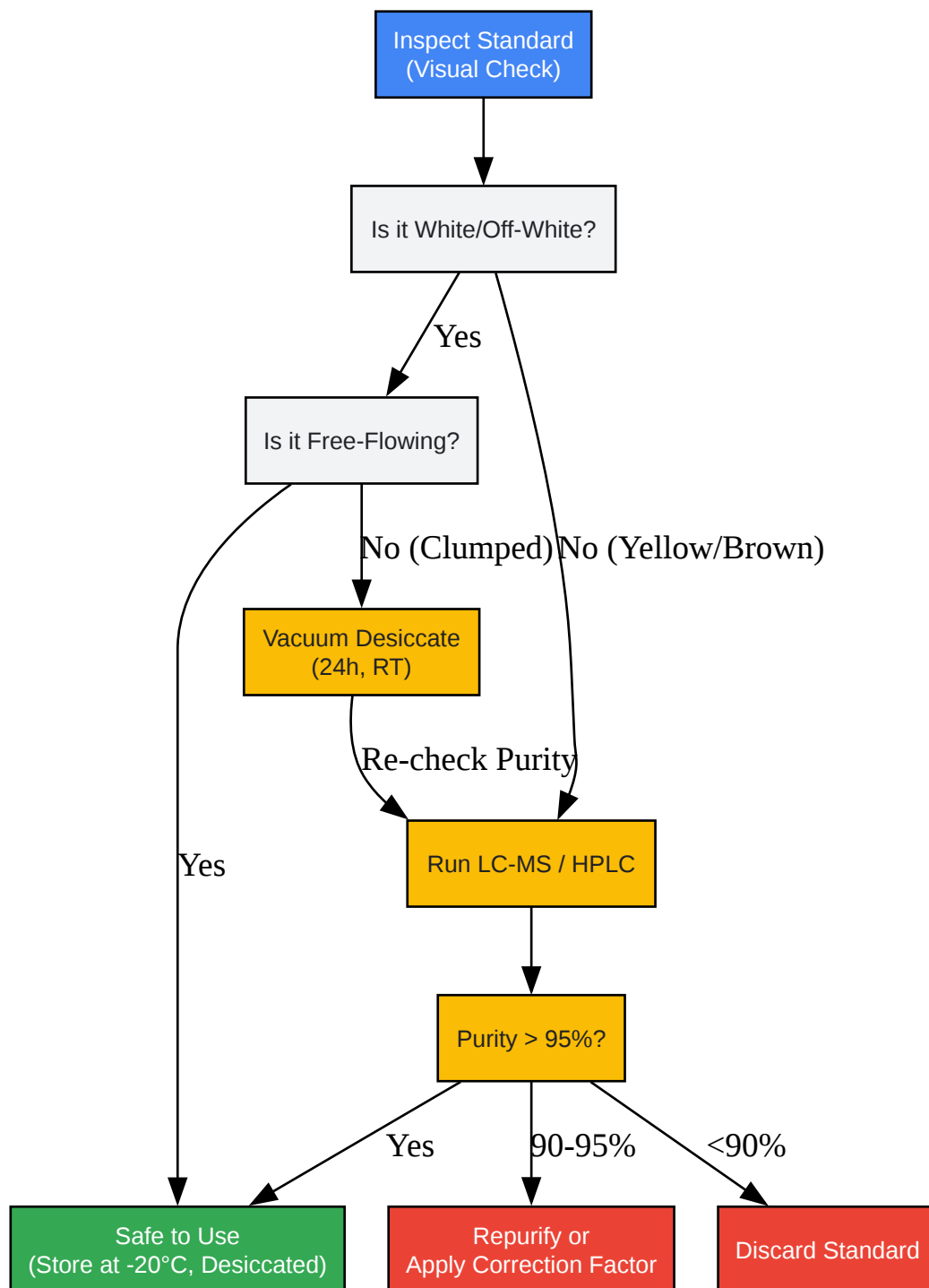
Protocol A: Reconstitution from Solid

- Objective: Create a stable stock solution (e.g., 10 mM).
- Step-by-Step:
 - Equilibration: Allow the vial to warm to room temperature before opening (prevents condensation on the cold solid).
 - Solvent: Use anhydrous DMSO (Dimethyl sulfoxide) or HPLC-grade Methanol.
 - Dissolution: Vortex gently. If using the HCl salt in a non-polar application, you may need to add 1 equivalent of base (e.g., TEA) in situ, but store it as the salt.
 - Aliquoting: Divide into single-use aliquots (e.g., 50 µL) in amber microcentrifuge tubes.

- Storage: Flash freeze in liquid nitrogen and store at -80°C.

Protocol B: Stability Monitoring Workflow

Use this decision tree to determine if your standard is fit for purpose.

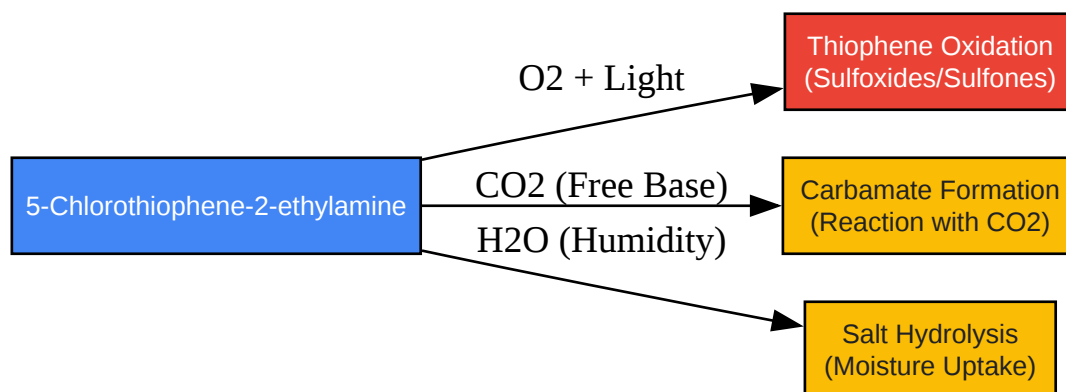


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Figure 1: Quality Control Decision Matrix for 5-Chlorothiophene-2-ethylamine Standards.

Degradation Mechanism Visualization

Understanding how the molecule breaks down helps in preventing it.



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Figure 2: Primary degradation pathways. Note that the HCl salt protects against Carbamate formation but remains susceptible to Hydrolysis and Oxidation.

References

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